

A Comprehensive Technical Guide to the Thermal Half-Life of tert-Butyl Peroxybenzoate

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Compound of Interest

Compound Name: *tert-Butyl peroxybenzoate*

Cat. No.: B1203932

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the thermal decomposition and half-life of **tert-Butyl peroxybenzoate** (TBPB), a widely utilized organic peroxide in various industrial and research applications. Understanding the thermal stability of TBPB is paramount for ensuring safe handling, storage, and application, particularly in polymerization processes and as a radical initiator in organic synthesis.

Core Concept: Half-Life and Thermal Decomposition

The half-life of a chemical compound is the time required for its concentration to decrease to half of its initial value. In the context of organic peroxides like **tert-Butyl peroxybenzoate**, the half-life is a critical parameter that is highly dependent on temperature. The decomposition of TBPB is an exothermic process that, if not properly controlled, can lead to a runaway reaction. [1] The primary mechanism of thermal decomposition involves the homolytic cleavage of the oxygen-oxygen bond, which is the weakest bond in the molecule. This initial step generates a benzyloxy radical and a tert-butoxy radical. [2] These highly reactive radical species then undergo a series of subsequent reactions, leading to the formation of various stable end products.

Quantitative Half-Life Data

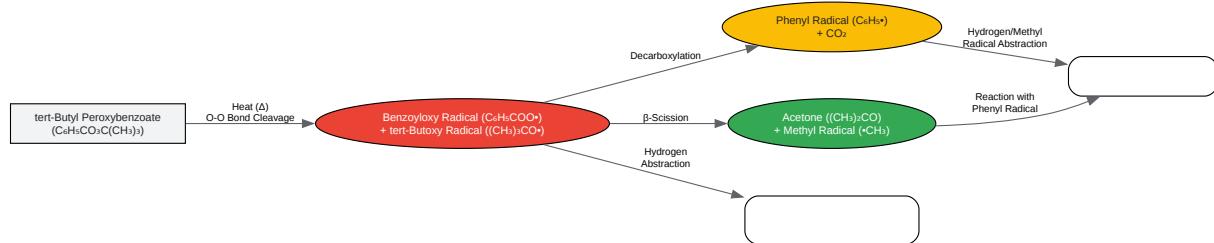
The rate of decomposition of **tert-Butyl peroxybenzoate** is significantly influenced by temperature. The following table summarizes the half-life of TBPB at various temperatures as

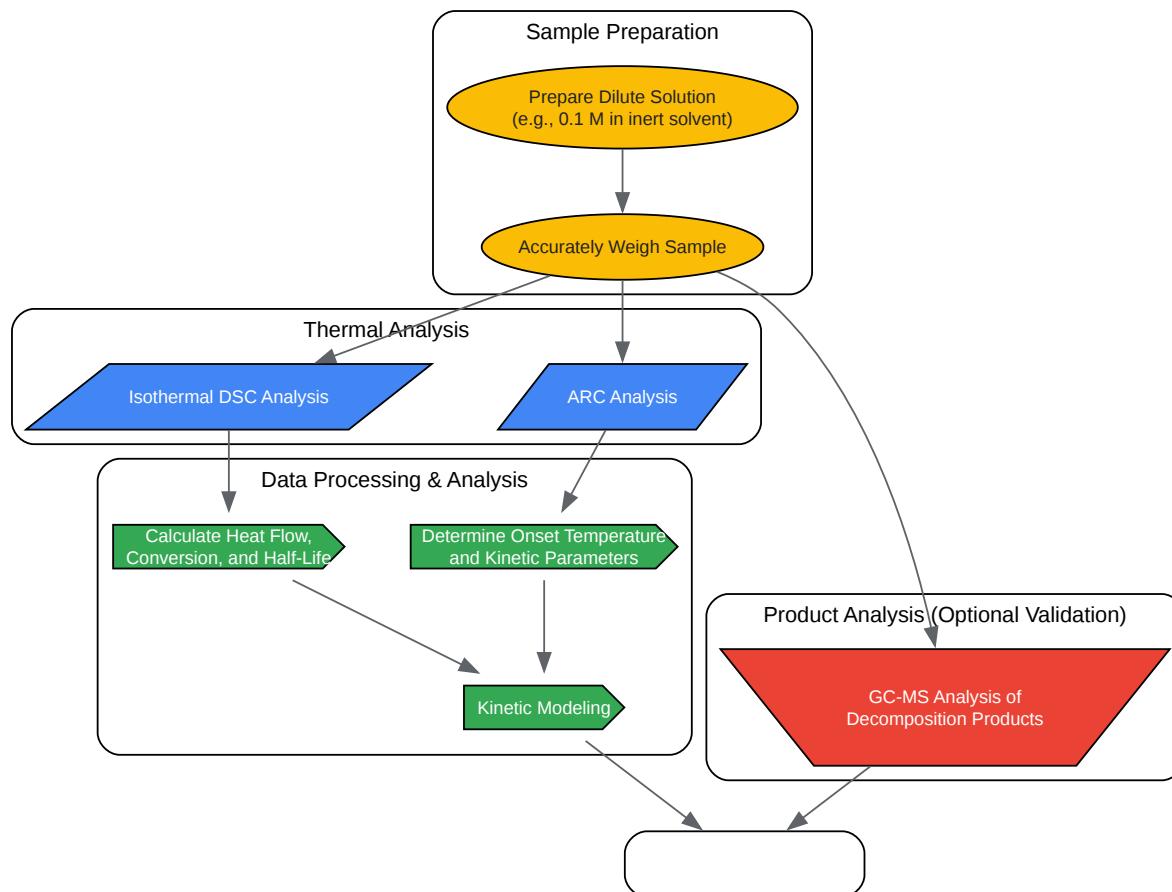
reported in the literature. It is important to note that minor variations in reported values can exist due to different experimental conditions and analytical techniques.

Half-Life	Temperature (°C)	Temperature (K)	Source(s)
10 hours	104	377.15	[2][3][4]
1 hour	124	397.15	[2][3][4]
1 minute	165	438.15	[2][3][4]

Thermal Decomposition Pathway

The thermal decomposition of **tert-Butyl peroxybenzoate** is a free-radical chain reaction. The process is initiated by the cleavage of the O-O bond, followed by a cascade of radical reactions.





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